

Comprehensive Guide to 3-(2-Bromophenyl)butanoic Acid: Structural Dynamics and Stereochemical Control

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Compound of Interest

Compound Name: 3-(2-Bromophenyl)butanoic acid

CAS No.: 66192-08-3

Cat. No.: B1288658

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Executive Summary

3-(2-Bromophenyl)butanoic acid is a chiral [ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">](#)

-aryl carboxylic acid characterized by a 2-bromophenyl moiety attached to the

-position of a butyric acid backbone. It serves as a critical pharmacophore building block, particularly in the synthesis of 4-bromo-3-methyl-1-indanone scaffolds via intramolecular Friedel-Crafts cyclization. Its ortho-bromo substituent introduces significant steric hindrance and electronic effects that distinguish its reactivity profile from meta- or para- isomers, necessitating specialized synthetic strategies for enantiomeric resolution.[\[1\]](#)

Molecular Architecture & Properties[\[1\]\[2\]\[3\]\[4\]](#)

Structural Analysis

The molecule consists of a butanoic acid chain substituted at the 3-position with a 2-bromophenyl group.[\[1\]\[2\]\[3\]\[4\]\[5\]](#) The presence of the bromine atom at the ortho position

relative to the alkyl chain creates a "steric lock," restricting rotation around the C(aryl)-C() bond and influencing the conformation of the carboxylic acid tail.

- Molecular Formula:
- Molecular Weight: 243.10 g/mol [1]
- Key Functional Groups: Carboxylic acid (), Aryl bromide (), Chiral center ().

Physical Properties (Predicted/Analogous)

- Physical State: Solid (typically off-white to pale yellow powder).[1]
- Melting Point: 98–105 °C (Estimated based on 3-(2-bromophenyl)propionic acid analogs).
- Solubility: Soluble in polar organic solvents (DCM, EtOAc, Methanol); sparingly soluble in water; soluble in aqueous base.

Stereochemistry and Isomerism

The C3 carbon is a stereogenic center, resulting in two enantiomers: (R) and (S).

Cahn-Ingold-Prelog (CIP) Priority

To assign configuration, we prioritize the four groups attached to C3:

- -Ar(2-Br) (Highest Priority: Bromine has high atomic number attached to the ring).
- ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted"> (Carbon attached to oxygens).
- ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

(Methyl group).

- (Lowest Priority).
- S-Configuration: Counter-clockwise arrangement (1 ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

2

3) with H in back.

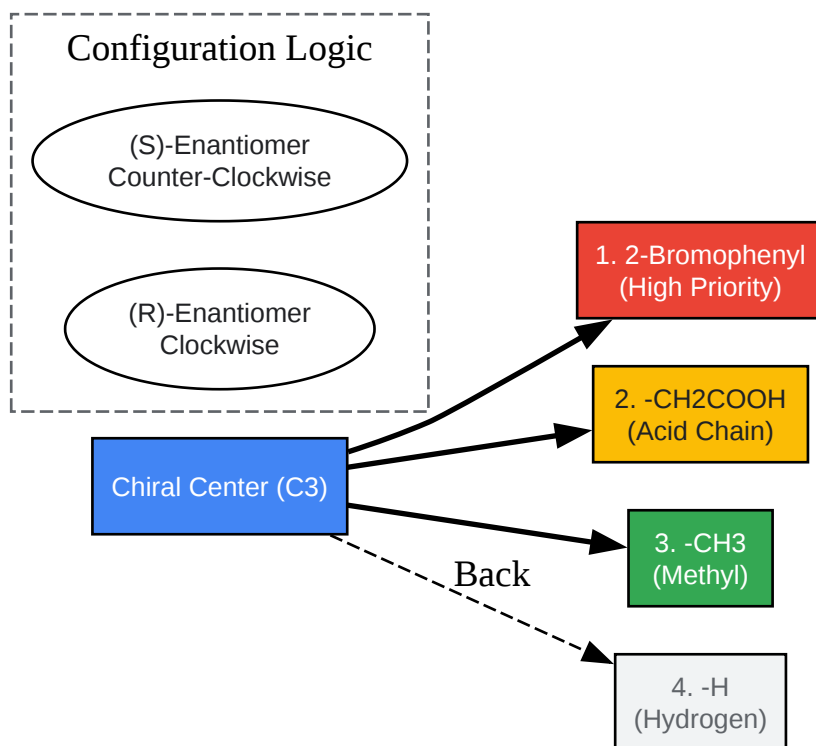
- R-Configuration: Clockwise arrangement (1 ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

2

3) with H in back.

Stereochemical Visualization

The following diagram illustrates the stereochemical relationship and the CIP priority flow.



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Caption: CIP Priority assignment for **3-(2-Bromophenyl)butanoic acid** stereoisomers.

Synthetic Pathways[1][5][9][11]

Route A: Asymmetric Conjugate Addition (Enantioselective)

This is the preferred route for pharmaceutical applications requiring high enantiomeric excess (ee). It utilizes a Rhodium-catalyzed addition of 2-bromophenylboronic acid to a crotonate ester.

- Reagents: 2-Bromophenylboronic acid, Ethyl crotonate,

or

, Chiral Ligand (e.g., (R)-BINAP).
- Mechanism: The chiral Rh-complex coordinates with the boronic acid and the olefin, directing the addition to the Re or Si face of the double bond.
- Note: The ortho-bromo substituent may reduce yield compared to para-isomers due to steric hindrance, requiring higher catalyst loading or elevated temperatures [1].[1]

Route B: Racemic Synthesis & Resolution

Suitable for initial SAR studies where both enantiomers are needed.[1]

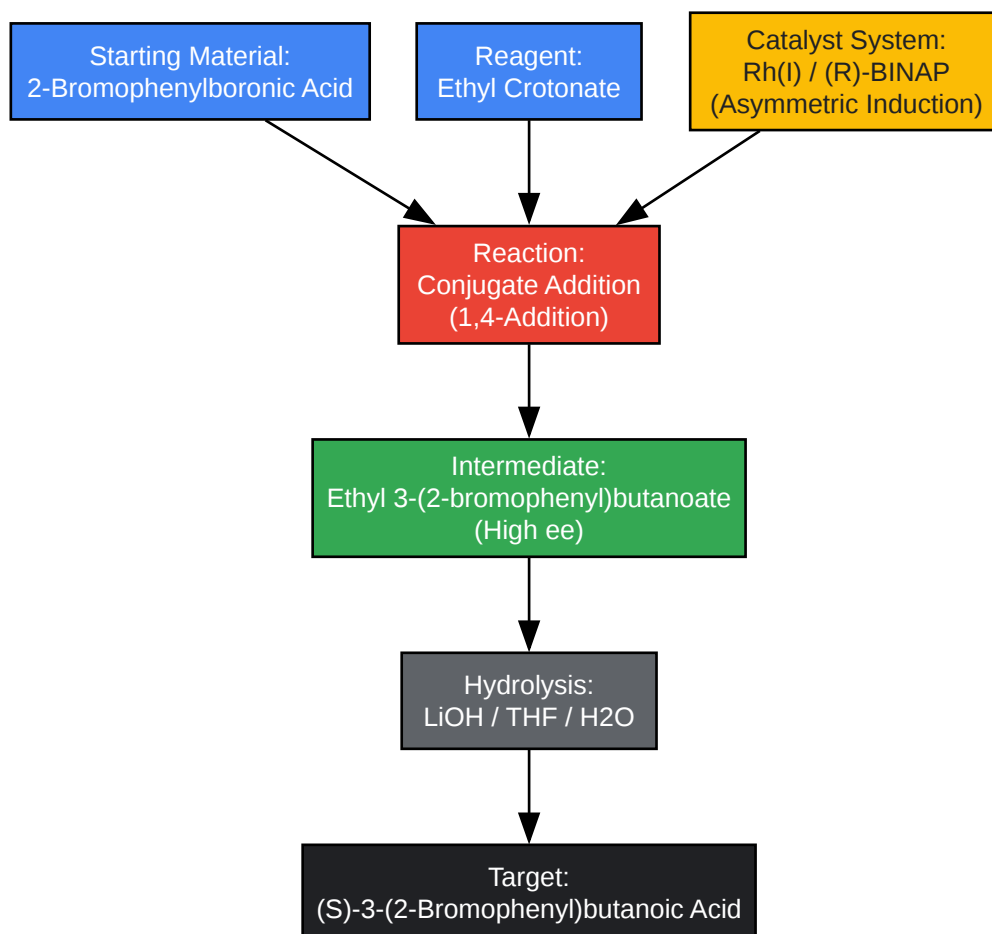
- Condensation: 2-Bromobenzaldehyde + Meldrum's Acid

Arylidene intermediate.
- Reduction:

reduction to the benzyl derivative.
- Alkylation/Hydrolysis: Conversion to the acid.[1]
 - Alternative: Copper-catalyzed Grignard addition (2-Br-Ph-MgBr) to ethyl crotonate.

- Resolution: Formation of diastereomeric salts using chiral amines (e.g., (R)-1-Phenylethylamine) followed by fractional crystallization.

Synthesis Workflow Diagram



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Caption: Enantioselective synthesis pathway via Rh-catalyzed conjugate addition.

Applications in Drug Discovery: The Indanone Scaffold

The primary utility of **3-(2-Bromophenyl)butanoic acid** lies in its cyclization to form 4-bromo-3-methyl-1-indanone.^[1] This scaffold is highly valued because the bromine atom at the C4 position (peri-position to the ketone) allows for divergent synthesis of polycyclic systems.

Intramolecular Friedel-Crafts Cyclization[1]

- Activation: The carboxylic acid is converted to an acid chloride (CC(=O)Cl) or mixed anhydride. CC(=O)OC(=O)C
- Cyclization: Lewis acid (CC(=O)Cl) or CC(=O)OC(=O)C induces ring closure.
- Regioselectivity: Cyclization occurs at the unsubstituted ortho position (C6 of the original phenyl ring).
- Product: 4-Bromo-3-methyl-2,3-dihydro-1H-inden-1-one.[1]

Analytical Characterization Data (Expected)

Technique	Signal Characteristics	Structural Insight
1H NMR	1.30 (d, 3H,)	Methyl doublet confirms branching.
	2.55-2.70 (m, 2H,)	Diastereotopic methylene protons adjacent to COOH.
	3.80-4.00 (m, 1H,)	Methine proton shifted downfield by aryl ring.
	7.00-7.60 (m, 4H,)	Aromatic region; specific splitting indicates ortho-substitution.
IR	1705-1720	Strong C=O stretch (Carboxylic Acid).
MS	M+ and [M+2]+ (1:1 ratio)	Characteristic Bromine isotope pattern ().

References

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